

Preclinical Profile of Vepdegestrant (ARV-471): An In-Depth Technical Guide

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Compound of Interest

Compound Name: Arv-471
CAS No.: 2229711-68-4
Cat. No.: B8192781

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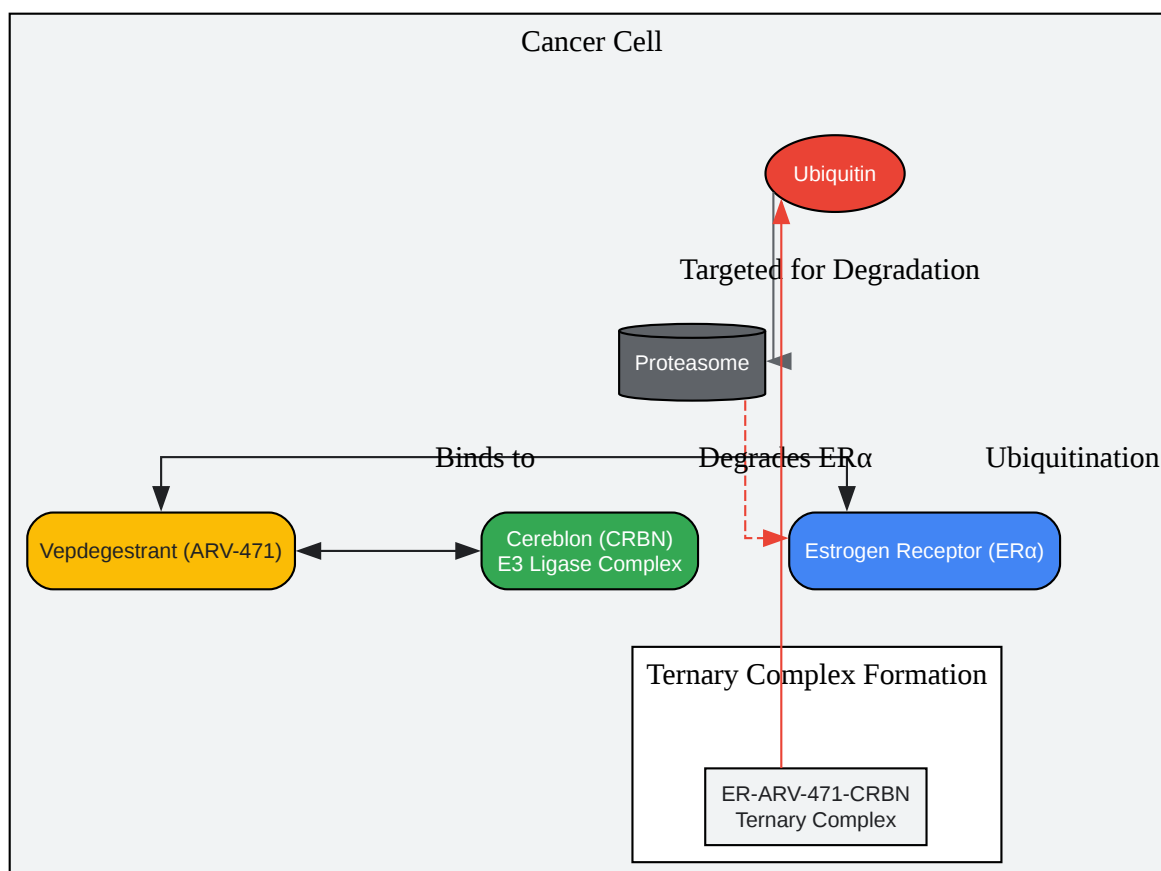
Introduction

Vepdegestrant (**ARV-471**) is a pioneering, orally bioavailable PROteolysis TArgeting Chimera (PROTAC) designed to selectively target and degrade the estrogen receptor (ER α).^{[1][2][3]} In preclinical oncology studies, **ARV-471** has demonstrated a robust capacity for inducing near-complete degradation of both wild-type and mutant ER α , leading to significant anti-tumor activity in various breast cancer models.^[4] This technical guide provides a comprehensive overview of the preclinical data for **ARV-471**, including detailed experimental protocols and quantitative data summaries, to support further research and development in oncology.

Mechanism of Action

ARV-471 is a hetero-bifunctional molecule that simultaneously binds to the ligand-binding domain of the estrogen receptor and the E3 ubiquitin ligase cereblon (CRBN).^{[1][2]} This proximity induces the ubiquitination of ER α , marking it for degradation by the proteasome.^{[2][5]} This targeted protein degradation mechanism offers a distinct advantage over traditional ER

antagonists and selective estrogen receptor modulators (SERMs) by eliminating the receptor protein entirely.[6]



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Vepdegestrant (**ARV-471**) Mechanism of Action.

Data Presentation

In Vitro Efficacy

ARV-471 has demonstrated potent ERα degradation and inhibition of cell proliferation across a panel of ER-positive breast cancer cell lines, including those with clinically relevant ESR1 mutations.

Cell Line	ER Status	DC50 (nM)	Dmax (%)	GI50 (nM)
MCF7	Wild-type	~1	>90	~1
T47D	Wild-type	~1	>90	~1
T47D-Y537S	Mutant	~1	>90	Not Reported
T47D-D538G	Mutant	~1	>90	Not Reported

DC50: Half-maximal

degradation

concentration;

Dmax: Maximum

degradation;

GI50: Half-

maximal growth

inhibition.

In Vivo Efficacy

Oral administration of **ARV-471** has shown significant tumor growth inhibition and ER degradation in various xenograft and patient-derived xenograft (PDX) models of ER-positive breast cancer.

Model	ER Status	Dose (mg/kg, oral, daily)	Tumor Growth Inhibition (TGI, %)	ER Degradation (%)
MCF7 Xenograft	Wild-type	3	85	>90
MCF7 Xenograft	Wild-type	10	98	>90
MCF7 Xenograft	Wild-type	30	120 (regression)	>90
ESR1 Y537S PDX	Mutant	10	100 (complete inhibition)	Significant reduction
Palbociclib-Resistant ESR1 Y537S PDX	Mutant	Not Reported	102 (regression)	Not Reported
TGI values exceeding 100% indicate tumor regression.[3][7]				

Pharmacokinetics

Preclinical pharmacokinetic studies in rodents have demonstrated the oral bioavailability of **ARV-471**.

Species	Clearance (mL/min/kg)	Half-life (T1/2, h)	Oral Bioavailability (F%)
Mouse	35	6.2	59
Rat	28	15	24
Dog	3.0	11	5

Experimental Protocols

In Vitro Assays

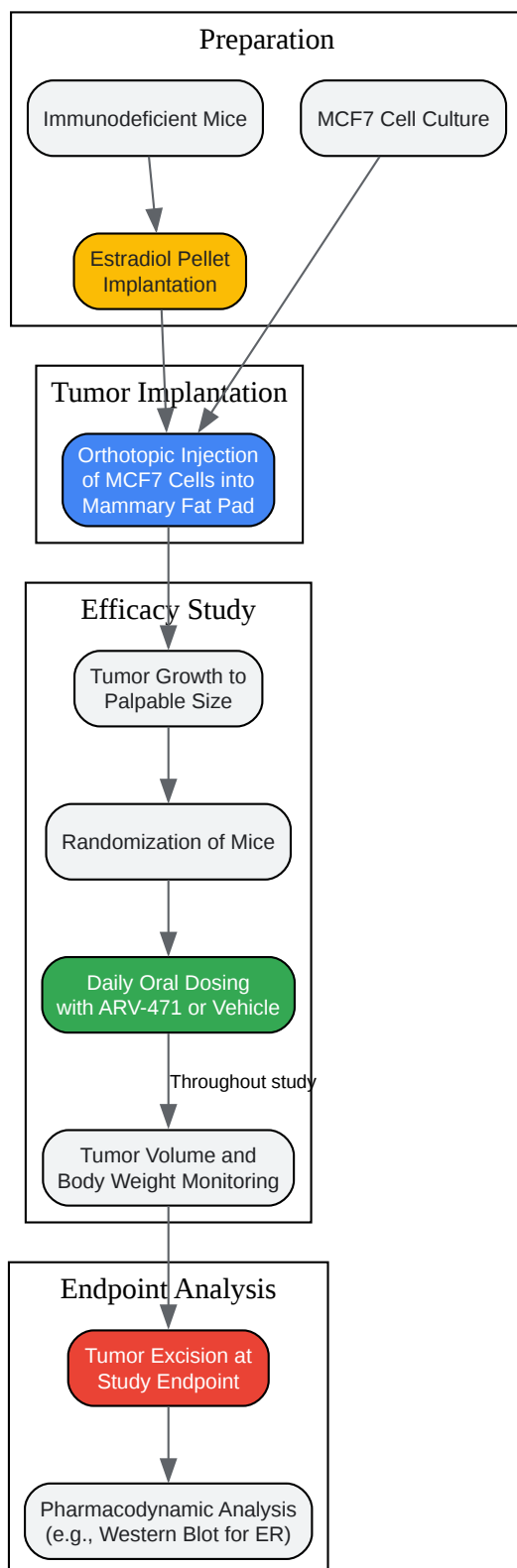
ER-positive human breast cancer cell lines such as MCF7 and T47D were utilized.[8] Cells were maintained in appropriate growth medium supplemented with fetal bovine serum and antibiotics, and incubated at 37°C in a humidified atmosphere with 5% CO₂.

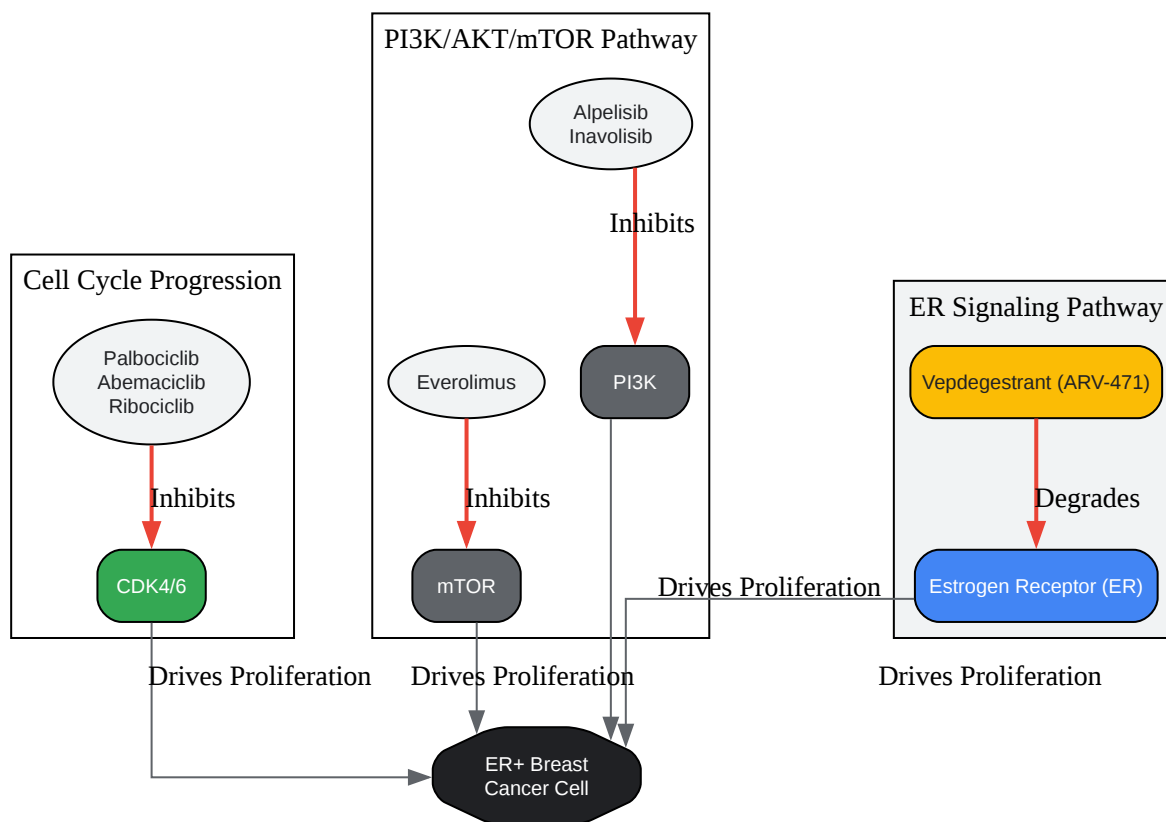
- **Cell Treatment:** Cells were seeded in multi-well plates and treated with varying concentrations of **ARV-471** or vehicle control for specified durations (e.g., 24, 48, 72 hours).
- **Lysis:** Following treatment, cells were washed with phosphate-buffered saline (PBS) and lysed using RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** Protein concentration in the lysates was determined using a BCA protein assay.
- **SDS-PAGE and Transfer:** Equal amounts of protein were separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and transferred to a polyvinylidene difluoride (PVDF) membrane.
- **Immunoblotting:** Membranes were blocked and then incubated with primary antibodies against ER α and a loading control (e.g., β -actin or GAPDH). Subsequently, membranes were incubated with appropriate horseradish peroxidase (HRP)-conjugated secondary antibodies.
- **Detection:** Protein bands were visualized using an enhanced chemiluminescence (ECL) detection system. Densitometry analysis was performed to quantify ER α protein levels relative to the loading control.
- **Cell Seeding:** Cells were seeded in 96-well plates at a predetermined density.
- **Drug Treatment:** After allowing cells to adhere, they were treated with a serial dilution of **ARV-471** or vehicle control.
- **Incubation:** Plates were incubated for a period of 5 to 7 days.
- **Viability Measurement:** Cell viability was assessed using a luminescent cell viability assay, such as CellTiter-Glo®, which measures ATP levels as an indicator of metabolically active cells.

- Data Analysis: Luminescence was measured using a plate reader, and the data were analyzed to determine the half-maximal growth inhibitory concentration (GI50).

In Vivo Studies

- Animal Model: Female immunodeficient mice (e.g., NOD/SCID or nude) were used.
- Estrogen Supplementation: To support the growth of the estrogen-dependent MCF7 cells, mice were implanted with a 17 β -estradiol pellet.[\[1\]](#)
- Tumor Cell Implantation: A suspension of MCF7 cells was orthotopically injected into the mammary fat pad of the mice.[\[1\]](#)[\[9\]](#)
- Tumor Growth and Treatment: Tumors were allowed to reach a palpable size before the mice were randomized into treatment and control groups. **ARV-471** was administered orally, once daily, at various dose levels. The standard of care, fulvestrant, was administered via subcutaneous or intramuscular injection as a comparator.[\[4\]](#)
- Monitoring and Endpoints: Tumor volume was measured regularly using calipers. Body weight and overall animal health were also monitored. At the end of the study, tumors were excised for pharmacodynamic analysis, such as ER α protein levels by Western blot or immunohistochemistry.





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